

Application Note: Stereoselective Synthesis of *cis*-2,5-Divinylpyrrolidine[1]

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Compound of Interest

Compound Name: *cis*-1-Boc-2,5-Divinyl-pyrrolidine

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Abstract & Strategic Overview

The *cis*-2,5-divinylpyrrolidine scaffold is a privileged pharmacophore and a critical intermediate in the synthesis of bicyclic alkaloids (e.g., pyrrolizidines via Ring-Closing Metathesis) and chiral ligands. While various routes exist, achieving high diastereoselectivity (*cis* vs. *trans*) while preserving the sensitive vinyl handles presents a significant challenge.

This guide details a robust, scalable protocol based on the Cyclization-Homologation Strategy. Unlike direct allylation methods which often suffer from poor stereocontrol or poly-alkylation, this route utilizes the inherent symmetry of meso-precursors to lock the *cis*-2,5 stereochemistry early in the synthesis, followed by a functional group interconversion (FGI) sequence to install the vinyl groups.

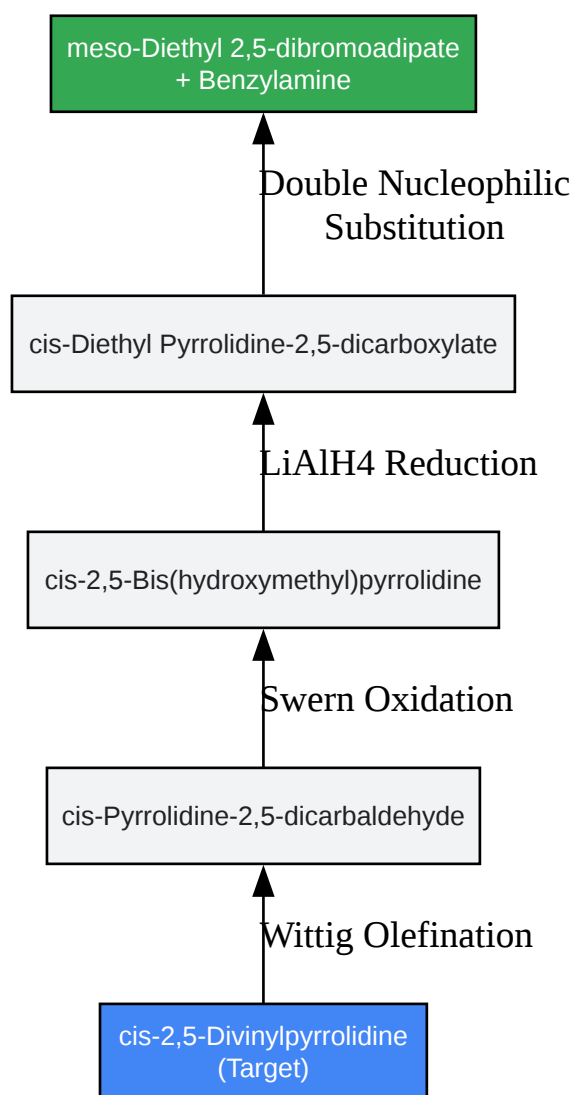
Key Advantages of This Protocol:

- **Stereochemical Fidelity:** Uses meso-diethyl 2,5-dibromoadipate to thermodynamically favor the *cis*-pyrrolidine diester.
- **Scalability:** Avoids cryogenic separation of diastereomers; the major *cis* isomer is isolable by crystallization or standard chromatography.

- Versatility: The intermediate diol allows for divergence into divinyl, dialkynyl, or other functionalized analogs.

Retrosynthetic Analysis

The logical disconnection relies on tracing the vinyl groups back to a dialdehyde, and subsequently to a diol. The stereochemistry is established during the double nucleophilic displacement of the meso-dibromide.



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Figure 1: Retrosynthetic strategy leveraging the meso-precursor for stereocontrol.

Detailed Experimental Protocol

Phase 1: Stereoselective Cyclization

Objective: Synthesis of cis-1-benzyl-2,5-di(ethoxycarbonyl)pyrrolidine.

Mechanism: The reaction proceeds via an initial SN2 displacement of one bromide by benzylamine, followed by an intramolecular SN2 cyclization. The meso configuration of the starting material, combined with thermodynamic equilibration, strongly favors the cis-2,5 diester product.

Reagents:

- meso-Diethyl 2,5-dibromoadipate (50.0 mmol)
- Benzylamine (150.0 mmol, 3.0 equiv)
- Toluene (anhydrous, 200 mL)

Procedure:

- Setup: Charge a 500 mL round-bottom flask equipped with a reflux condenser and magnetic stir bar with meso-diethyl 2,5-dibromoadipate and anhydrous toluene.
- Addition: Add benzylamine dropwise over 15 minutes at room temperature. The reaction is exothermic; ensure adequate stirring.
- Reflux: Heat the mixture to reflux (110 °C) for 16 hours. The formation of benzylammonium bromide precipitate will be observed.
- Workup: Cool to room temperature. Filter off the salts and wash the cake with toluene.
- Purification: Concentrate the filtrate under reduced pressure. Purify the residue via flash column chromatography (Hexanes/EtOAc 9:1) to isolate the cis-diester.
 - Note: The trans isomer is typically the minor product and elutes separately.

Phase 2: Reduction to Diol

Objective: Synthesis of cis-1-benzyl-2,5-bis(hydroxymethyl)pyrrolidine.

Reagents:

- cis-Diester (from Phase 1)
- LiAlH₄ (2.5 equiv)
- THF (anhydrous)[1]

Procedure:

- Setup: Suspend LiAlH₄ in anhydrous THF at 0 °C under argon.
- Addition: Add a solution of the cis-diester in THF dropwise to the hydride suspension.
- Reaction: Allow to warm to room temperature and stir for 4 hours.
- Quench: Carefully quench using the Fieser method (water, 15% NaOH, water). Filter the granular precipitate.
- Isolation: Concentrate the filtrate to yield the crude diol as a viscous oil, often pure enough for the next step.

Phase 3: Swern Oxidation & Wittig Olefination

Objective: Conversion of diol to cis-2,5-divinylpyrrolidine.

Reagents:

- Oxalyl chloride / DMSO (Swern conditions)
- Methyltriphenylphosphonium bromide (Ph₃PMeBr)
- KOtBu or n-BuLi (Base)
- THF (anhydrous)[1]

Procedure:

- Swern Oxidation:
 - To oxalyl chloride (2.2 equiv) in DCM at -78 °C, add DMSO (4.4 equiv). Stir 15 min.
 - Add the diol (1.0 equiv) in DCM. Stir 30 min.
 - Add Et₃N (6.0 equiv) and warm to 0 °C.
 - Critical: The dialdehyde intermediate is unstable. Perform a rapid aqueous workup (cold brine wash), dry (Na₂SO₄), and concentrate immediately. Do not store.
- Wittig Olefination:
 - In a separate flask, suspend Ph₃PMeBr (2.5 equiv) in THF at 0 °C. Add KOtBu (2.4 equiv) to generate the ylide (bright yellow). Stir 30 min.
 - Add the freshly prepared dialdehyde (in THF) dropwise at 0 °C.
 - Stir at room temperature for 3 hours.
- Workup: Quench with saturated NH₄Cl. Extract with ether.[\[2\]](#)
- Purification: Flash chromatography (Hexanes/EtOAc) yields cis-1-benzyl-2,5-divinylpyrrolidine.

Phase 4: N-Deprotection (Optional)

Note: Standard hydrogenolysis (H₂/Pd) will reduce the vinyl groups. Use Chloroformate-mediated deprotection.

Reagents:

- 1-Chloroethyl chloroformate (ACE-Cl)
- Methanol

Procedure:

- Dissolve the N-benzyl product in dry dichloroethane (DCE).

- Add ACE-Cl (1.2 equiv) and reflux for 2 hours (forms the carbamate).
- Concentrate to dryness.
- Redissolve in methanol and reflux for 1 hour (cleaves the carbamate).
- Concentrate to yield cis-2,5-divinylpyrrolidine hydrochloride.

Analytical Data & Troubleshooting

Parameter	Specification / Observation
Precursor Purity	Ensure meso-dibromoadipate is >98% pure. Impure starting material leads to complex diastereomeric mixtures.
Cyclization Yield	Typical yield: 65-75% (cis-isomer).
Stereochemistry	cis-Isomer typically shows a simpler ^1H NMR spectrum due to C2 symmetry compared to the trans isomer.
Diol Stability	The diol is hygroscopic. Store under argon.
Dialdehyde	High Instability Risk. Racemization can occur at C2/C5 if left in basic conditions too long. Proceed to Wittig immediately.

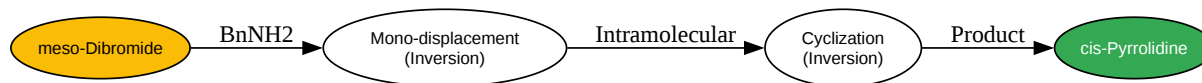
NMR Diagnostics (Simulated for cis-isomer):

- ^1H NMR (CDCl_3): The methine protons at C2/C5 appear as a multiplet. In the divinyl product, look for the characteristic vinyl pattern:

5.8 (ddd, internal vinyl) and 5.0-5.2 (multiplets, terminal vinyl).
- ^{13}C NMR: Due to C2 symmetry, the number of signals will be half that of an asymmetric structure. Expect signals for the vinyl carbons at ~138 ppm and ~115 ppm.

Mechanistic Pathway

The stereochemical outcome is dictated by the initial cyclization. The meso stereochemistry of the adipate translates to the cis relationship in the pyrrolidine ring, assuming double inversion (retention of relative configuration) or thermodynamic equilibration to the less strained cis-diester (pseudo-equatorial substituents).



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Figure 2: Double inversion pathway preserving relative stereochemistry.

References

- Stereoselective Synthesis of Pyrrolidines via meso-Adipates
 - Nagao, Y., et al. "Stereoselective synthesis of cis-2,5-disubstituted pyrrolidines." [3] J. Org. Chem. 1986, 51, 2391.
- General Protocol for Divinylpyrrolidine via Wittig
 - Lassalle, G., et al. "Stereoselective syntheses of cis- and trans-divinylpyrrolidines." [5][6] Bull. Soc. Chim. Fr. 1990, 127, 441.
- Alternative Pd-Catalyzed Route (Tsuji-Trost)
 - Trost, B. M., & Keinan, E.
- De-benzoylation with ACE-Cl
 - Olofson, R. A., et al. "A new reagent for the selective dealkylation of tertiary amines." J. Org. Chem. 1984, 49, 2081.

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Sources

- 1. BJOC - Stereoselective synthesis of four possible isomers of streptopyrrolidine [beilstein-journals.org]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. Stereospecific Synthesis of cis-2,5-Disubstituted Pyrrolidines via N, O-Acetals Formed by Hydroamination Cyclization-Hydroalkoxylation of Homopropargylic Sulfonamides in HFIP - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
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